

# Navigating the Safety Landscape of 11-Mercaptoundecanamide: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: 11-Mercaptoundecanamide

Cat. No.: B15088466

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## Introduction

**11-Mercaptoundecanamide** is a bifunctional organic compound featuring a terminal thiol (-SH) group and a primary amide (-CONH<sub>2</sub>) group, separated by an eleven-carbon aliphatic chain. This unique structure makes it a valuable building block in various applications, including self-assembled monolayers (SAMs) on noble metal surfaces, bioconjugation, and materials science. As with any chemical reagent, a thorough understanding of its safety profile is paramount for ensuring the well-being of laboratory personnel and the integrity of research. This technical guide provides a comprehensive overview of the safety data for **11-mercaptoundecanamide**, moving beyond a simple recitation of hazard statements to offer a deeper understanding of the underlying risks and the rationale behind recommended safety protocols.

## Chemical and Physical Properties

A foundational aspect of chemical safety is understanding a substance's physical and chemical properties, as these can influence its behavior and potential for exposure.

Property	Value	Source
Chemical Formula	C11H23NOS	[1]
Molecular Weight	217.37 g/mol	[1]
Appearance	White to beige powder, crystals, or chunks	[1]
Melting Point	88-94 °C	[1]
Boiling Point	Not available	[1]
Solubility in Water	Not available	[1]
Density	Not available	[1]

The solid, powdered nature of **11-mercaptoundecanamide** at room temperature indicates that the primary route of exposure is likely to be inhalation of dust particles and direct skin or eye contact. The lack of available data for boiling point, water solubility, and density underscores the need for cautious handling, as the full physical hazard profile is not completely characterized.

## Hazard Identification and GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. **11-Mercaptoundecanamide** is classified as follows:

Hazard Class	Hazard Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.
Eye Irritation	2A	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation.

Signal Word: Warning

Hazard Pictogram:

The causality behind these classifications lies in the chemical reactivity of the thiol and amide functional groups, and the physical nature of the compound as a fine powder. The thiol group can interact with proteins and other biological molecules, potentially leading to irritation upon contact with skin and mucous membranes. The fine particulate nature of the solid allows it to be easily aerosolized, leading to respiratory tract irritation if inhaled.

## Toxicological Profile: Addressing the Data Gaps

A critical aspect of a comprehensive safety assessment is the toxicological profile of a substance. For **11-mercaptoundecanamide**, there is a notable lack of publicly available data on key toxicological endpoints.

Toxicological Endpoint	Data
Acute Toxicity (Oral, Dermal, Inhalation)	No data available
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity - Single Exposure	May cause respiratory irritation.
Specific Target Organ Toxicity - Repeated Exposure	No data available
Aspiration Hazard	No data available

Expert Insight: The absence of comprehensive toxicological data does not imply that the substance is benign. In drug development and research, handling a compound with an incomplete toxicological profile necessitates a precautionary approach. The known irritant effects on the skin, eyes, and respiratory system should be considered the primary, immediate hazards. The potential for long-term effects, such as sensitization, mutagenicity, or carcinogenicity, is unknown. Therefore, the core principle of As Low As Reasonably Achievable (ALARA) exposure must be strictly adhered to. All handling procedures should be designed to minimize direct contact and the generation of aerosols.

## Exposure Controls and Personal Protective Equipment (PPE)

Given the known hazards and the incomplete toxicological profile, a multi-layered approach to exposure control is essential. This follows the hierarchy of controls, prioritizing engineering and administrative controls, with PPE as the final line of defense.

## Engineering Controls

- Ventilation: All handling of **11-mercaptoundecanamide** powder should be conducted in a well-ventilated area. For procedures that may generate significant dust, such as weighing or transferring large quantities, a certified chemical fume hood is mandatory.
- Containment: For sensitive or larger-scale operations, the use of a glove box can provide an additional layer of containment, minimizing the risk of inhalation and skin contact.

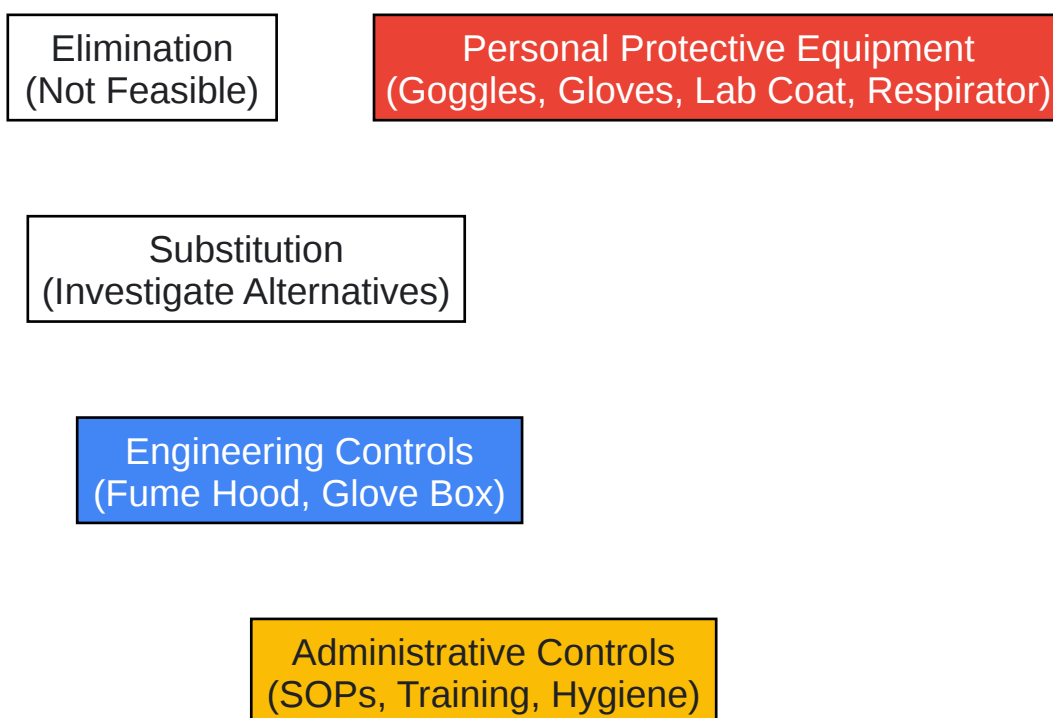
## Administrative Controls

- Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for all procedures involving **11-mercaptoundecanamide**. These SOPs should cover safe handling, storage, waste disposal, and emergency procedures.
- Training: All personnel handling the substance must be thoroughly trained on its hazards, safe handling procedures, and emergency response protocols. This training should be documented.
- Hygiene Practices: Avoid eating, drinking, or smoking in areas where **11-mercaptoundecanamide** is handled. Wash hands thoroughly with soap and water after handling and before leaving the laboratory.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical for preventing direct contact.

PPE Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against dust particles and potential splashes.[2]
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact and irritation.[2]
Body Protection	A lab coat or chemical-resistant apron.	Protects skin and personal clothing from contamination.[2]
Respiratory Protection	In a well-ventilated area, respiratory protection may not be required for small-scale use. However, if there is a risk of generating dust or in case of a spill in a poorly ventilated area, a NIOSH-approved N95 (or better) particulate respirator should be worn.	Prevents inhalation of irritant dust particles.[2]

 Diagram: Hierarchy of Controls for **11-Mercaptoundecanamide**


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Caption: The hierarchy of controls prioritizes more effective measures.

## Safe Handling and Storage Protocols

### Handling

- **Preparation:** Before handling, ensure that all necessary engineering controls are functioning correctly and that all required PPE is readily available and in good condition.
- **Weighing and Transfer:** Conduct all weighing and transfer operations in a fume hood or other ventilated enclosure to minimize dust generation. Use a spatula or other appropriate tool to handle the solid. Avoid scooping in a manner that creates airborne dust.
- **Solution Preparation:** When dissolving the solid, add it slowly to the solvent to avoid splashing. If the solvent is volatile, ensure adequate ventilation.
- **Cleaning:** Clean up any spills promptly, following the emergency procedures outlined below. Decontaminate all surfaces and equipment after use.

### Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents, as these are incompatible with thiols.
- Store away from heat and sources of ignition. Although not classified as flammable, good laboratory practice dictates storing all chemicals away from ignition sources.

## Emergency Procedures

A well-defined emergency response plan is crucial for mitigating the consequences of an accidental exposure or spill.

### First-Aid Measures

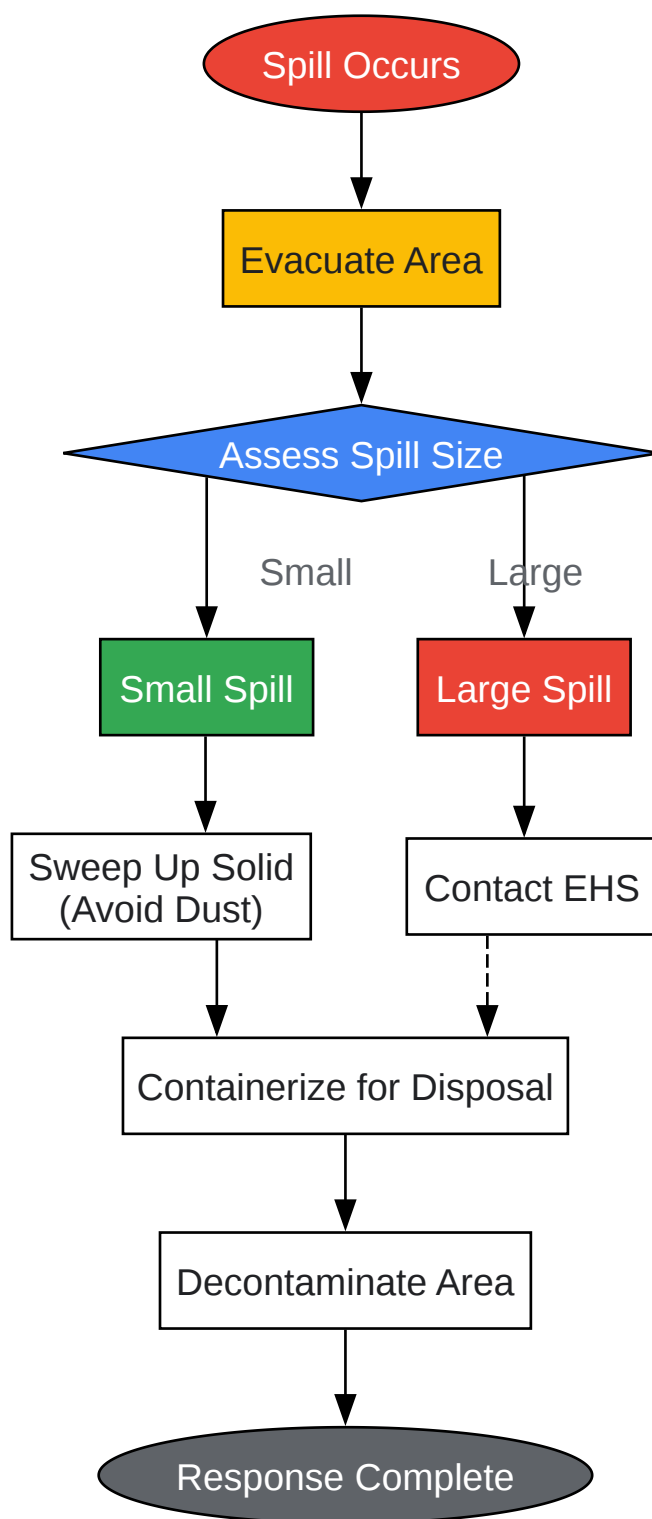
- **Inhalation:** If inhaled, remove the person to fresh air and keep them comfortable for breathing. If respiratory irritation persists or if the person feels unwell, seek medical attention.

- **Skin Contact:** If on skin, wash with plenty of soap and water. If skin irritation occurs, seek medical advice. Remove contaminated clothing and wash it before reuse.
- **Eye Contact:** If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **Ingestion:** If swallowed, rinse mouth. Do NOT induce vomiting. Seek medical attention if you feel unwell.

## Spill Response

- **Evacuate:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Prevent further spread of the spill.
- **Clean-up (Small Spill):** For a small spill, carefully sweep up the solid material, avoiding the generation of dust. Place the spilled material into a labeled, sealed container for hazardous waste disposal.
- **Clean-up (Large Spill):** For a large spill, follow institutional emergency procedures. This may involve contacting the environmental health and safety (EHS) department.
- **Decontaminate:** After the spill has been cleaned up, decontaminate the area with an appropriate cleaning agent.

Diagram: Spill Response Workflow



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Caption: A clear workflow for responding to spills is essential.

## Waste Disposal

All waste containing **11-mercaptoundecanamide**, including unused product, contaminated materials, and spill clean-up debris, should be considered hazardous waste.

- Segregation: Collect all **11-mercaptoundecanamide** waste in a dedicated, properly labeled, and sealed container.
- Labeling: The waste container must be clearly labeled as hazardous waste and should include the chemical name.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations. Do not dispose of this chemical down the drain or in the regular trash.[2]

## Conclusion

**11-Mercaptoundecanamide** is a valuable research chemical with a defined set of immediate hazards, primarily as a skin, eye, and respiratory irritant. The significant gaps in its toxicological data necessitate a cautious and proactive approach to safety. By implementing robust engineering controls, adhering to strict administrative protocols, and consistently using appropriate personal protective equipment, researchers can handle this compound safely. The principles of minimizing exposure and planning for emergencies are the cornerstones of responsible chemical management, ensuring that scientific advancement does not come at the cost of personal or environmental safety.

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